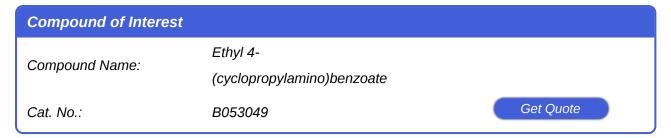


# An In-depth Technical Guide to Ethyl 4-(cyclopropylamino)benzoate

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This guide provides a detailed overview of the molecular structure and properties of **Ethyl 4- (cyclopropylamino)benzoate**, a compound of interest to researchers and professionals in the field of drug development and chemical synthesis.

## **Molecular Properties and Structure**

**Ethyl 4-(cyclopropylamino)benzoate** is an organic compound with the molecular formula C12H15NO2.[1][2] Its structure consists of a central benzene ring substituted with an ethyl ester group and a cyclopropylamino group at the para position.

The key quantitative properties of **Ethyl 4-(cyclopropylamino)benzoate** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C12H15NO2[1][2]
Molecular Weight	205.25 g/mol [1][2]
IUPAC Name	ethyl 4-(cyclopropylamino)benzoate[1]
CAS Number	112033-48-4[1][2]
Canonical SMILES	CCOC(=0)C1=CC=C(C=C1)NC2CC2[1]



## **Experimental Protocols**

The data presented in this guide is compiled from established chemical databases. As such, this information represents a summary of well-documented properties rather than the results of novel experiments. For researchers interested in the synthesis or specific analytical characterization of **Ethyl 4-(cyclopropylamino)benzoate**, it is recommended to consult peer-reviewed chemical synthesis literature and established analytical chemistry protocols. Standard techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy would be employed for structural confirmation and purity assessment.

### **Molecular Structure Visualization**

The following diagram illustrates the two-dimensional chemical structure of **Ethyl 4-** (cyclopropylamino)benzoate.

Caption: 2D structure of **Ethyl 4-(cyclopropylamino)benzoate**.

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### References

- 1. Ethyl 4-(cyclopropylamino)benzoate | C12H15NO2 | CID 11458388 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Cas 112033-48-4,Benzoic acid, 4-(cyclopropylamino)-, ethyl ester (9Cl) | lookchem [lookchem.com]
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